introduction to cyclohexanone derivatives in materials science

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Compound of Interest

Compound Name:	*4-[2-(trans-4-Propylcyclohexyl)ethyl]cyclohexanone*
CAS No.:	*117923-32-7*
Cat. No.:	*B052578*

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An In-depth Technical Guide to Cyclohexanone Derivatives in Materials Science

Introduction to Cyclohexanone

Cyclohexanone, an organic compound with the formula $(CH_2)_5CO$, is a six-carbon cyclic molecule featuring a ketone functional group.[1] It presents as a colorless to pale yellow oily liquid with an odor reminiscent of peppermint and acetone.[2] While slightly soluble in water, it is miscible with most common organic solvents.[1] Industrially, millions of tonnes of cyclohexanone are produced annually, primarily serving as a critical intermediate in the synthesis of polymers, resins, and other specialty chemicals.[1] Its versatile reactivity and solvent properties have established it as a cornerstone in various sectors of materials science.

The main industrial production routes for cyclohexanone are the oxidation of cyclohexane in the air using cobalt catalysts and the partial hydrogenation of phenol.[1][3][4] The oxidation of cyclohexane yields a mixture of cyclohexanol and cyclohexanone, known as "KA oil" (ketone-alcohol oil), which is a primary feedstock for the production of nylon precursors.[1][4]

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Synthesis of Cyclohexanone Derivatives

The reactivity of the ketone group and the adjacent α-carbons allows for a wide range of chemical transformations, leading to a diverse family of derivatives. These derivatives are foundational in creating materials with tailored properties.

Key Synthetic Methodologies

Robinson Annulation: A powerful and widely used method for forming six-membered rings, the Robinson annulation is particularly relevant for synthesizing 4-arylcyclohexanone derivatives.[5] The process involves a Michael addition of a ketone to an α,β-unsaturated ketone, followed by an intramolecular aldol condensation.[5]



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Caption: General workflow for the synthesis of 4-arylcyclohexanone derivatives via Robinson annulation.

Diels-Alder Reaction: This cycloaddition reaction can be employed to create highly functionalized cyclohexanone structures. For instance, the reaction of ethyl α-nitrocinnamates with a diene can efficiently produce complex cyclohexanone derivatives.[6]

Self-Condensation and Polymerization: Cyclohexanone can undergo self-condensation reactions, particularly under alkaline conditions, to form synthetic resins.[7] This polymerization is a key route to producing ketonic resins used in coatings and paints.

Experimental Protocols

Protocol 2.2.1: Synthesis of 6-Ethoxycarbonyl-3,5-diphenyl-2-cyclohexenone[5]

- Reaction Setup: Dissolve trans-chalcone and ethyl acetoacetate in 95% ethanol in a suitable flask.
- Base Addition: Add a solution of sodium hydroxide in water to the flask.

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- Reflux: Reflux the resulting mixture for 1 hour.
- Isolation: After cooling the reaction mixture to room temperature, isolate the crude product by filtration.
- Purification: Recrystallize the crude solid from acetone to obtain the purified 6-ethoxycarbonyl-3,5-diphenyl-2-cyclohexenone.

Protocol 2.2.2: Self-Polymerization of Cyclohexanone for Resin Production[7]

- Reactor Charging: Charge a high-pressure reactor with cyclohexanone and an alkali catalyst (e.g., KOH).
- Reaction Conditions: Heat the reactor to a temperature between 130-150 °C for a duration of 10-17 hours. The catalyst concentration is typically varied from 20-40%.
- Polymerization: Allow the self-polymerization reaction to proceed under these conditions. The degree of polymerization is dependent on the alkali concentration, temperature, and reaction time.
- Product Work-up: After the reaction, cool the reactor and process the resin product to remove the catalyst.
- Characterization: Analyze the resulting polycyclohexanone resin for properties such as hydroxyl value, softening point, solubility, and average molecular weight using techniques like FTIR, GPC, and TGA.

Applications in Polymer Science

The vast majority of industrially produced cyclohexanone is consumed in the manufacturing of precursors for polyamides, specifically Nylon 6 and Nylon 6,6.[8][9]

Nylon Precursors: Adipic Acid and Caprolactam

Cyclohexanone is a direct intermediate in the production of both adipic acid and caprolactam.

- Adipic Acid: The "KA oil" is oxidized with nitric acid to produce adipic acid, one of the two monomers required for Nylon 6,6 synthesis.[4][9]

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- Caprolactam: The other portion of the cyclohexanone supply is converted to cyclohexanone oxime. In the presence of a sulfuric acid catalyst, the oxime undergoes a Beckmann rearrangement to form caprolactam, the monomer for Nylon 6.[4][9][10]

Caption: Production pathways of Nylon 6 and Nylon 6,6 precursors from cyclohexanone.

Ketonic Resins

Cyclohexanone and its derivatives can be polymerized to form ketonic resins, also known as polycyclohexanones. These are low molecular weight, neutral, and light-colored solid resins.[11] Cyclohexanone-formaldehyde resins, in particular, are valued for their high hardness, excellent gloss, and good weather resistance.[12] They are highly compatible with various other resin systems and are used extensively in the coatings industry.[12]

The properties of these resins can be tuned by controlling the reaction parameters during synthesis.

Table 1: Effect of Reaction Parameters on Polycyclohexanone Resin Properties[7]

Parameter Change	Effect on Degree of Polymerization	Effect on Hydroxyl Value	Effect on Softening Point	Effect on Solubility
Increase in Reaction Time	Increase	Increase	Increase	Decrease
Increase in Temperature	Increase	Increase	Increase	Decrease
Increase in Catalyst Loading	Increase	Increase	Increase	Decrease

Applications in Coatings, Adhesives, and Advanced Materials

Coatings and Inks

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Cyclohexanone-formaldehyde resins are crucial components in the formulation of paints, varnishes, and printing inks.[12] They act as co-binders to improve the final properties of the coating, such as adhesion, hardness, and gloss.[7][12] Polycyclohexanone has also been used historically as a picture varnish.[11] Furthermore, cyclohexanone itself is a high-boiling, slow-evaporating solvent, making it ideal for use in lacquers, paints, and wood stains to ensure smooth film formation.[3][8]

Adhesives and Sealants

Due to its excellent solvent properties, cyclohexanone is used in the formulation of adhesives and sealants.[13][14] It helps to dissolve the various polymeric components, ensuring proper application and adhesion to substrates.[14]

Fuel Additives

Recent research has explored the use of cyclohexanone derivatives, such as certain chalcones, as potential fuel additives. These molecules are investigated for their ability to improve fuel efficiency and combustion properties.[15]

Role in Drug Development and Medicinal Chemistry

While the primary applications are in materials science, the cyclohexanone scaffold is also significant for professionals in drug development. The 4-arylcyclohexanone structure, in particular, is considered a "privileged scaffold" in medicinal chemistry, demonstrating a wide range of biological activities.[5]

Biological Activities

Derivatives have been shown to possess anticancer, anti-inflammatory, and antimicrobial properties.[5] For example, some 4-arylcyclohexanone derivatives have been shown to inhibit the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which is implicated in inflammatory responses.[5]

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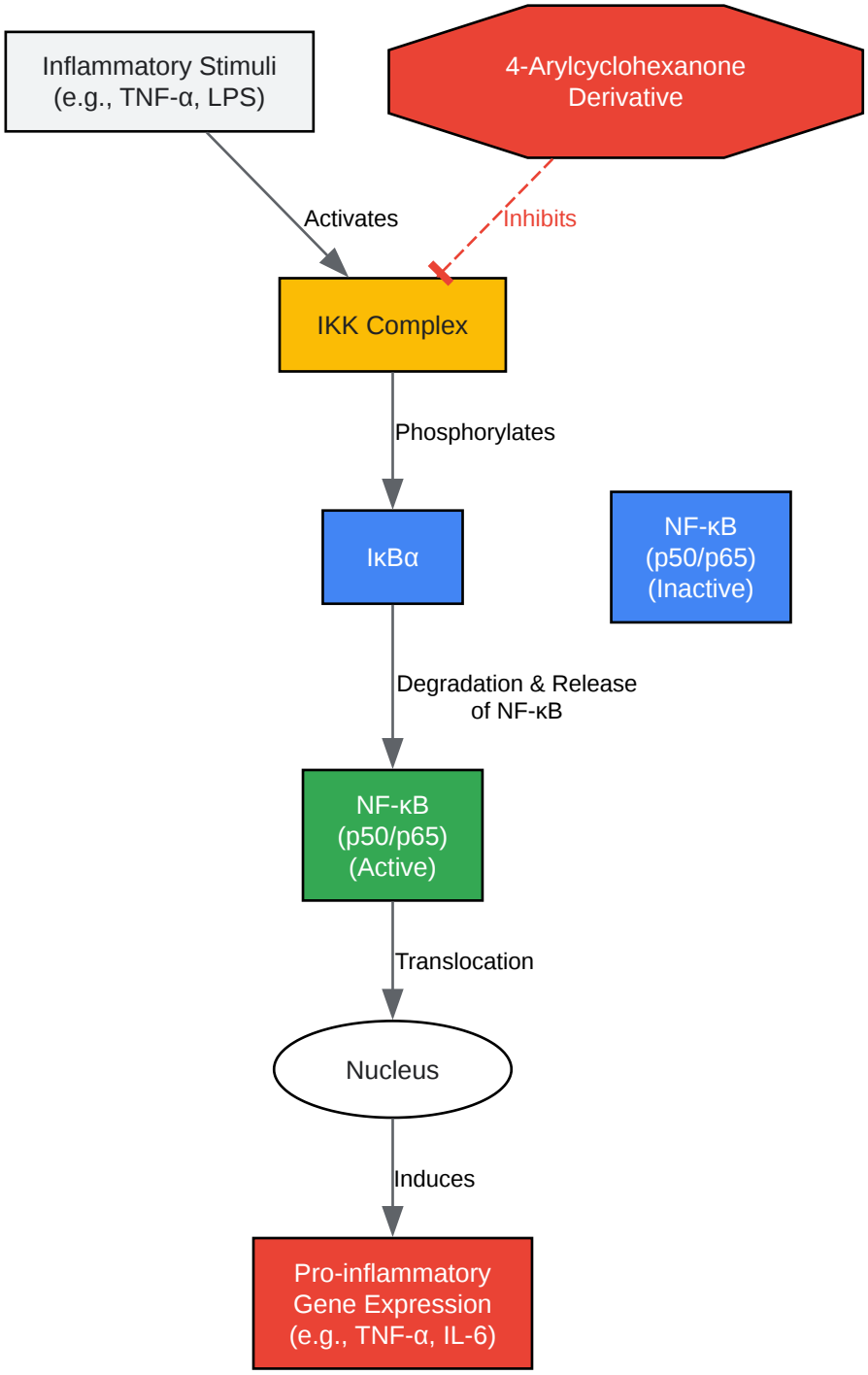

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